

4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid molecular weight

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Compound of Interest

Compound Name: 4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic Acid

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An In-Depth Technical Guide to 4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid

This technical guide provides a comprehensive overview of **4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid**, a halogenated quinoline derivative of interest to researchers and professionals in drug development and chemical synthesis. This document details its physicochemical properties, a representative synthetic protocol, and a visual workflow for its preparation.

Compound Properties

4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid is a complex organic molecule belonging to the quinoline class of compounds. Quinoline derivatives are known for a wide range of biological activities and are common scaffolds in medicinal chemistry. The presence of a bromine atom, a trifluoromethyl group, and a carboxylic acid moiety suggests its potential as a versatile intermediate for further chemical modifications or as a candidate for biological screening.

Physicochemical Data Summary

A summary of the key quantitative data for **4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	320.06 g/mol	[1] [2]
Molecular Formula	C11H5BrF3NO2	[1] [2]
CAS Number	587886-11-1	[1] [2] [3] [4]
Purity	Typically available at ≥97%	[1]
Storage Conditions	Sealed in a dry environment at room temperature.	[1]

Synthesis Methodology: Pfitzinger Reaction

The synthesis of quinoline-3-carboxylic acid derivatives can be achieved through various methods, with the Pfitzinger reaction being a classical and effective approach.[\[5\]](#) This reaction involves the condensation of an isatin derivative with a carbonyl compound containing an α -methylene group in the presence of a base. What follows is a representative experimental protocol for the synthesis of a quinoline-4-carboxylic acid, which can be adapted for the target molecule.

Experimental Protocol: Generalized Pfitzinger Condensation

Objective: To synthesize a quinoline-carboxylic acid core via the Pfitzinger reaction.

Materials:

- Isatin or a substituted isatin derivative
- A carbonyl compound with an α -methylene group (e.g., a ketone or β -ketoester)
- Potassium hydroxide (KOH) or other suitable base
- Ethanol (EtOH)
- Water (H₂O)
- Hydrochloric acid (HCl) for acidification

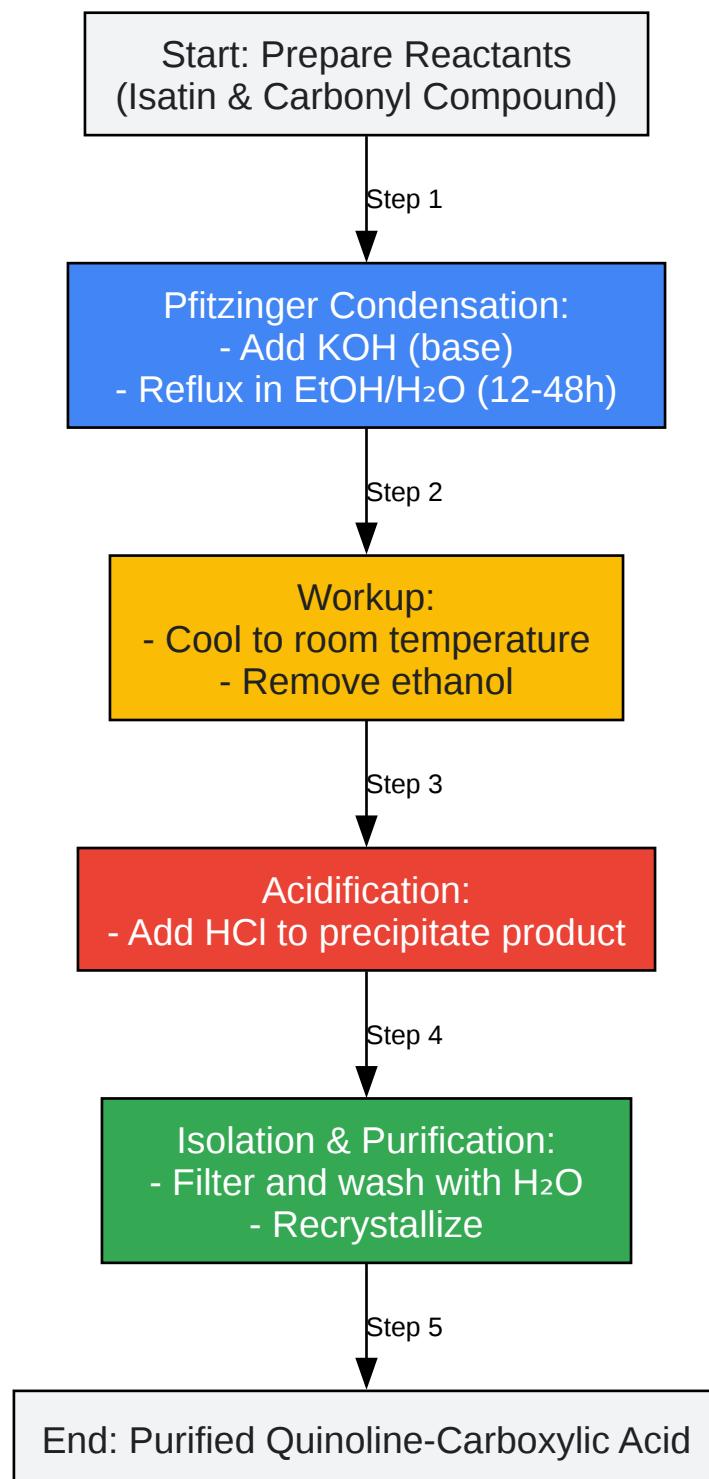
- Standard laboratory glassware for reflux and workup
- Filtration apparatus
- Recrystallization solvents

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, dissolve the isatin derivative and the carbonyl compound in a mixture of ethanol and water.
- Base Addition: Slowly add a solution of potassium hydroxide to the reaction mixture with stirring. The base catalyzes the condensation reaction.
- Reflux: Heat the reaction mixture to reflux and maintain this temperature for 12-48 hours.[\[5\]](#) The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature. If a precipitate has formed, it can be collected by filtration. The filtrate is then concentrated under reduced pressure to remove the ethanol.
- Acidification: The aqueous residue is diluted with water and then acidified with hydrochloric acid. This step protonates the carboxylate to form the carboxylic acid, which will precipitate out of the solution.
- Isolation and Purification: The crude product is collected by filtration, washed with water, and then dried. Further purification can be achieved by recrystallization from an appropriate solvent system (e.g., ethanol/water).

Visualized Synthetic Workflow

The following diagram illustrates the key steps in the generalized Pfitzinger synthesis of quinoline-carboxylic acids.

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Caption: A workflow diagram of the generalized Pfitzinger reaction for synthesizing quinoline-carboxylic acids.

This guide provides foundational information for researchers working with **4-bromo-2-(trifluoromethyl)quinoline-3-carboxylic acid**. The provided synthetic protocol is a representative example, and specific reaction conditions may need to be optimized for this particular compound.

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